

4-Nitrobenzaldehyde-d5 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Nitrobenzaldehyde-d5

Cat. No.: B15143856

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Core Technical Guide: 4-Nitrobenzaldehyde-d5

Disclaimer: This document provides a comprehensive overview of the material safety data for 4-Nitrobenzaldehyde. The information presented is based on the non-deuterated analogue and should be used as a proxy for **4-Nitrobenzaldehyde-d5**, as specific safety and toxicological data for the deuterated compound are not readily available. Researchers should handle the deuterated compound with the same precautions as its non-deuterated counterpart.

Chemical and Physical Properties

4-Nitrobenzaldehyde is a yellow crystalline powder.^[1] It is soluble in alcohol, benzene, and glacial acetic acid, and slightly soluble in water and ether.^{[2][3]} The compound is sensitive to air and stable under recommended storage conditions.^{[4][5]}

Property	Value	Reference
Molecular Formula	C7H5NO3	[4][5]
Molecular Weight	151.12 g/mol	[4][6]
Melting Point	103-106 °C	[3][5]
Boiling Point	273.1°C (rough estimate)	[5]
Density	1.496 g/cm ³	[5]
Vapor Pressure	0.00354 mmHg	[6]
Water Solubility	2.34 g/L	[5]
log Pow	0.767	[4]
Appearance	Yellow to brown crystalline powder	[3][5]
Odor	Odorless	[5]

Toxicological Data

The primary routes of exposure are ingestion, inhalation, and skin contact. Accidental ingestion may be harmful.[1] It can cause skin and eye irritation, and may cause an allergic skin reaction. [4][7]

Test Type	Species	Route	Value	Effects Observed	Reference
LD50	Rat	Oral	4700 mg/kg	Somnolence (general depressed activity), Cyanosis, Normocytic anemia	[4] [8]
LD50	Rat	Dermal	16000 mg/kg	Somnolence (general depressed activity), Cyanosis, Normocytic anemia	[4] [8]
LD50	Rat	Intraperitonea 	545 mg/kg	-	[1]

Carcinogenicity:

- IARC: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[\[4\]](#)

Hazard Identification and Safety

GHS Classification:

- Eye irritation (Category 2)[\[4\]](#)
- Skin sensitization (Category 1)[\[4\]](#)
- Harmful to aquatic life with long-lasting effects[\[7\]](#)[\[8\]](#)

Hazard Statements:

- H317: May cause an allergic skin reaction.[4][9]
- H319: Causes serious eye irritation.[4][9]
- H412: Harmful to aquatic life with long lasting effects.[7][8]

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][7][10]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3][9]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][7][10]

Experimental Protocols & Handling

General Handling and Storage Protocol

Objective: To outline the safe handling and storage procedures for **4-Nitrobenzaldehyde-d5**.

Methodology:

- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood.[11][12] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[12]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[4][11]
 - Hand Protection: Wear appropriate protective gloves. Inspect gloves prior to use.[4][11]
 - Body Protection: Wear a lab coat or a protective suit.[4]
- Handling: Avoid contact with skin and eyes.[4] Avoid the formation and inhalation of dust.[4] Do not eat, drink, or smoke when handling.[8] Wash hands thoroughly after handling.[11]

- Storage: Store in a cool, dry, and well-ventilated area.[11][13] Keep the container tightly closed.[11] Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[4][11]

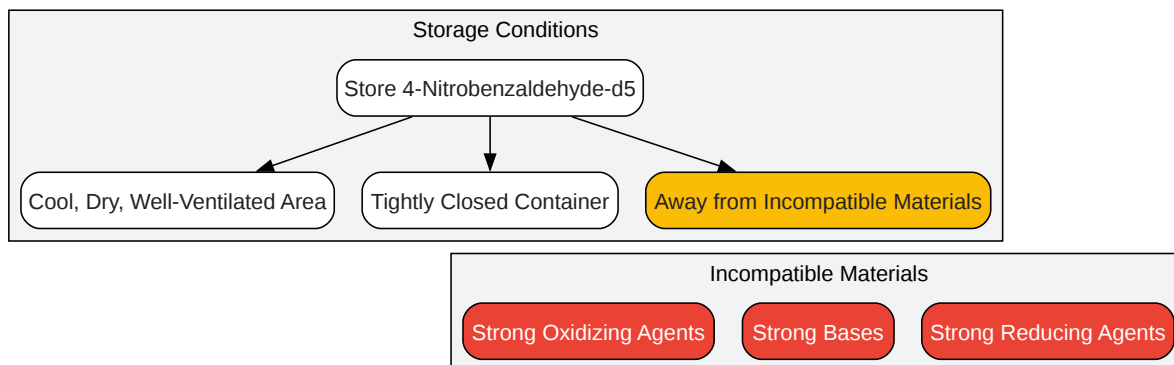
Spill Response Protocol

Objective: To provide a safe and effective procedure for cleaning up a **4-Nitrobenzaldehyde-d5** spill.

Methodology:

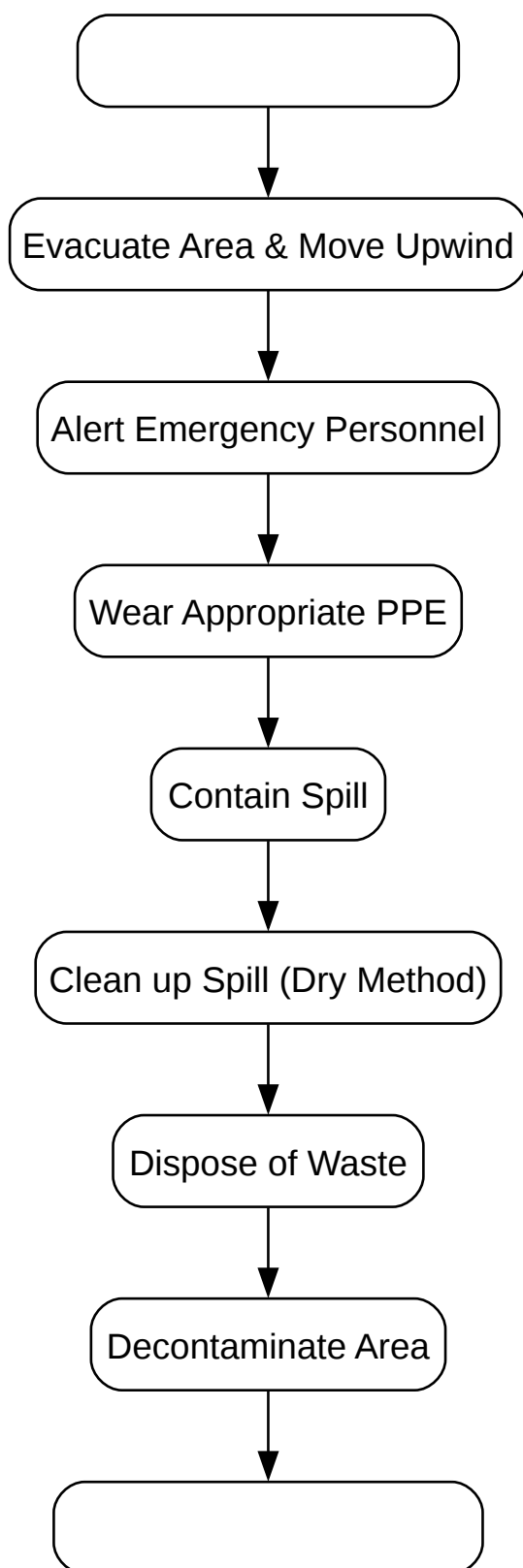
- Initial Response: Evacuate the area and move upwind of the spill.[8] Alert the appropriate emergency personnel.[8]
- Containment: Prevent further leakage or spillage if it is safe to do so.[4] Prevent the product from entering drains.[4]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a dust respirator.[8]
- Clean-up:
 - Minor Spills: Use dry clean-up procedures to avoid generating dust.[8] Sweep or vacuum up the spilled material.[1][8] Place the material into a clean, dry, sealable, and labeled container for disposal.[8]
 - Major Spills: Follow the same procedure as for minor spills, but with greater caution.[8]
- Decontamination: Wash the spill area thoroughly.
- Disposal: Dispose of the waste material through a licensed disposal company.[4]

Visualizations



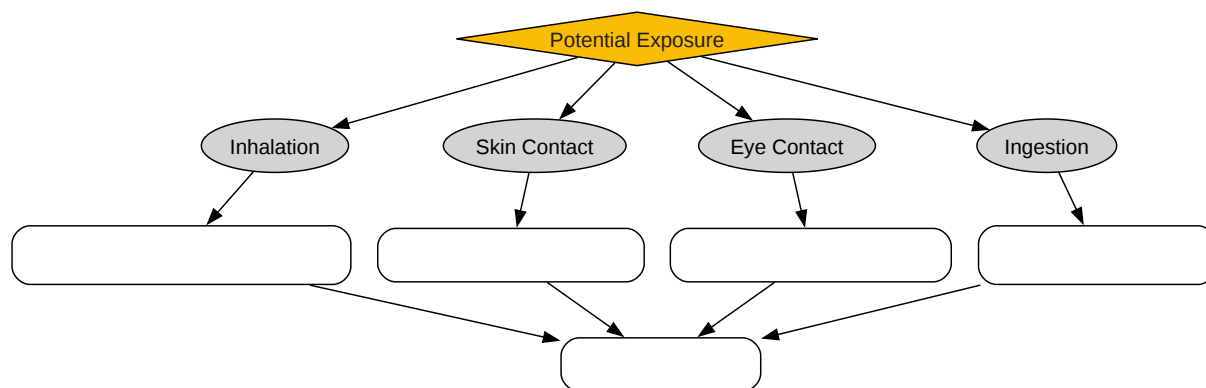
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Caption: Recommended storage conditions and incompatible materials.



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Caption: Workflow for handling a chemical spill.



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Caption: First aid measures following exposure.

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